

Technical Monograph: 1-Fmoc-2-methyl-D-proline

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Compound of Interest

Compound Name: 1-Fmoc-2-methyl-D-proline

CAS No.: 1286768-33-9

Cat. No.: B613584

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Storage, Handling, and Application in Solid-Phase Peptide Synthesis (SPPS)

Executive Summary

1-Fmoc-2-methyl-D-proline is a specialized, high-value amino acid derivative used to introduce conformational constraints and metabolic stability into peptide backbones. The presence of the

-methyl group at the 2-position creates a quaternary carbon center, conferring two distinct properties:

- **Metabolic Resistance:** The absence of an α -proton renders the residue resistant to enzymatic degradation and prevents base-catalyzed racemization during standard coupling cycles.
- **Synthetic Challenge:** The significant steric bulk of the methyl group, combined with the secondary amine of the pyrrolidine ring, drastically reduces the kinetics of acylation,

requiring high-potency coupling protocols.

This guide details the preservation of this sensitive reagent and the specific synthetic methodologies required to overcome its steric hindrance.

Physicochemical Profile

Property	Specification
Chemical Name	(R)-1-(((9H-fluoren-9-yl)methoxy)carbonyl)-2-methylpyrrolidine-2-carboxylic acid
Common Name	Fmoc-2-methyl-D-proline; Fmoc-(-Me)-D-Pro-OH
Molecular Formula	
Molecular Weight	351.40 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, NMP, DMSO; Sparingly soluble in DCM
Chirality	D-configuration (R-enantiomer at -carbon)
Key Feature	-disubstituted amino acid (Quaternary center)

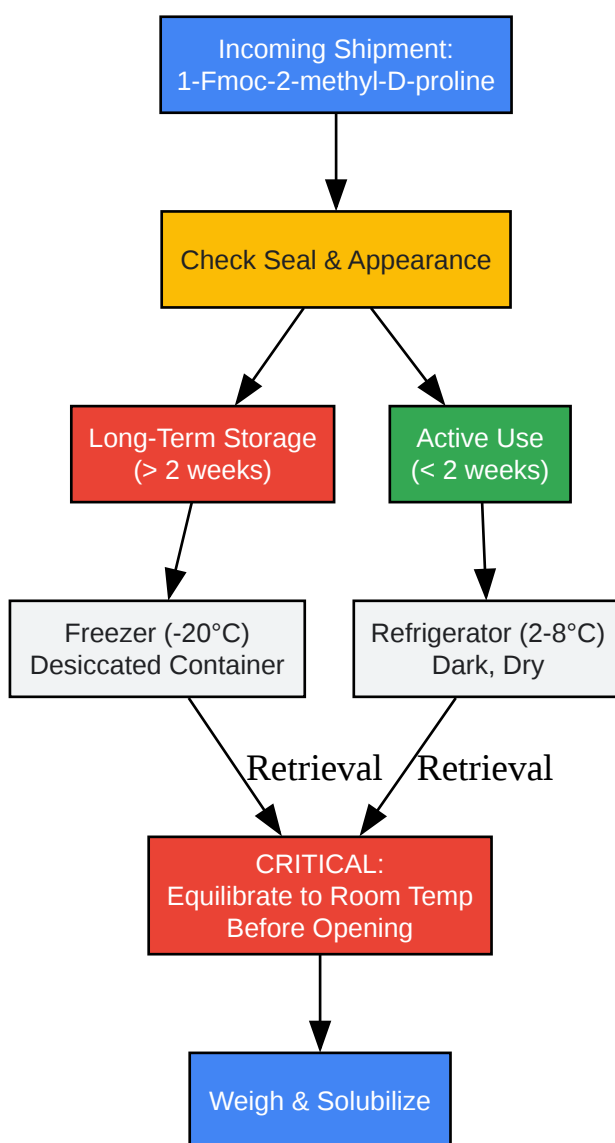
Storage & Stability Protocols

The primary degradation pathways for Fmoc-amino acids are hydrolysis of the carbamate linkage (releasing the free amine) and autocatalytic decomposition. While **1-Fmoc-2-methyl-D-proline** is chemically robust due to the quaternary center preventing racemization, the Fmoc group remains sensitive to moisture and base.

Storage Workflow

- Temperature: Long-term storage at -20°C is mandatory to arrest slow hydrolysis. Short-term (active use) storage at 2-8°C is acceptable.

- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible. The container must be tightly sealed with parafilm.
- Desiccation: Hygroscopicity is a risk. Allow the vial to equilibrate to room temperature before opening to prevent condensation on the cold solid.



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Figure 1: Decision tree for the preservation of Fmoc-2-methyl-D-proline integrity.

Handling & Solubilization

Solvent Selection

The choice of solvent impacts both the solubility of the amino acid and the kinetics of the subsequent coupling reaction.

- NMP (N-methylpyrrolidone): Preferred. NMP offers superior solvation for sterically hindered amino acids and reduces aggregation of the growing peptide chain.
- DMF (Dimethylformamide): Acceptable, but ensure it is "Amine-Free" (High Purity/Sequencing Grade). Dimethylamine impurities in low-grade DMF can prematurely remove the Fmoc group.[\[1\]](#)

Dissolution Protocol

- Calculate the required mass for a 0.2 M to 0.5 M concentration.
- Add the solvent (NMP or DMF).[\[1\]](#)
- Vortex/Sonication: The 2-methyl group increases crystal lattice energy. Sonication for 1-2 minutes is often required to achieve a clear solution.
- Visual Check: Ensure no particulate matter remains; suspended solids will not couple effectively.

Solid-Phase Peptide Synthesis (SPPS) Integration

The "Alpha-Methyl" Paradox

- Advantage (No Racemization): In standard amino acids, activation increases the acidity of the α -proton, leading to racemization via an oxazolone intermediate. **1-Fmoc-2-methyl-D-proline** lacks an α -proton. Therefore, it cannot racemize via the standard base-catalyzed mechanism. You can use stronger bases (e.g., DBU) or longer coupling times with minimal risk of losing chiral purity [\[1\]](#).
- Disadvantage (Steric Wall): The methyl group shields the carbonyl carbon. Standard reagents (DIC/HOBt) often fail to drive the reaction to completion, leading to deletion sequences.

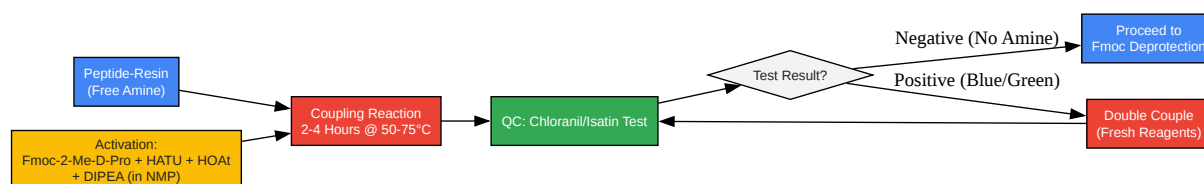
Optimized Coupling Protocol

Reagents: Use HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or COMU with HOAt (1-Hydroxy-7-azabenzotriazole). HOAt is critical as it utilizes the "neighboring group effect" (pyridine nitrogen) to accelerate the reaction [2].

Step-by-Step Methodology:

- Resin Preparation: Swell resin in DMF/NMP for 30 mins.
- Activation (Pre-mix):
 - **1-Fmoc-2-methyl-D-proline** (3.0 - 5.0 equivalents relative to resin loading).
 - HATU (2.9 - 4.9 equivalents).
 - HOAt (3.0 - 5.0 equivalents).
 - Base: DIPEA (6.0 - 10.0 equivalents). Note: Use Collidine (TMP) if the C-terminal is Cys/His to prevent racemization of the PREVIOUS residue.
- Coupling:
 - Add activated mixture to resin.[2]
 - Time: 2 to 4 hours (Standard AA is 30-60 mins).
 - Temperature: Elevated temperature () is highly recommended for this residue, utilizing microwave irradiation if available.
- Monitoring:
 - Kaiser Test: DO NOT USE. The Kaiser test detects primary amines. If coupling to a Proline (secondary amine), it will yield a false negative.
 - Chloranil Test / Isatin Test: Use these to detect secondary amines. A positive result (blue/green) indicates incomplete coupling.

- **Re-Coupling (Double Coupling):** If the test is positive, repeat the coupling step with fresh reagents.



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Figure 2: Workflow for overcoming steric hindrance during SPPS coupling.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield / Deletion	Steric hindrance prevented acylation.	Switch to HATU/HOAt; Increase temp to 75°C; Double couple.
Incomplete Dissolution	High crystal lattice energy.	Use NMP; Sonicate; Ensure solution is clear before adding to resin.
Fmoc Loss in Storage	Moisture ingress caused hydrolysis.	Check LCMS for mass = MW - 222 (Fmoc). Discard if >5% free amine detected.
Post-Cleavage Adducts	Incomplete scavenger removal.	2-methyl-Pro is hydrophobic; ensure thorough ether precipitation washes.

Analytical Verification:

- **HPLC:** Run a gradient of 5-95% Acetonitrile/Water (0.1% TFA). Fmoc-2-methyl-D-proline will elute later than standard Fmoc-Pro-OH due to the extra methyl group.

- Mass Spectrometry: Confirm

Da.

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